

# Methanediamine Dihydrochloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Methanediamine dihydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **methanediamine dihydrochloride**, a key reagent in synthetic chemistry with applications in pharmaceutical development. The document details its chemical and physical properties, synthesis protocols, and significant applications, presenting quantitative data in structured tables and illustrating key processes with diagrams.

## Core Chemical Identity and Properties

**Methanediamine dihydrochloride** (CAS Number: 57166-92-4) is the stable salt of methanediamine (CAS Number: 2372-88-5).<sup>[1][2][3][4]</sup> The free diamine, methanediamine, is the simplest geminal diamine but exists only transiently in solution.<sup>[3][5][6]</sup> The dihydrochloride salt form provides enhanced stability, making it a practical and widely used reagent in chemical synthesis since its first reported use in 1914.<sup>[3][5]</sup>

## Physicochemical Properties

**Methanediamine dihydrochloride** is a white to off-white granular solid.<sup>[1][2][4]</sup> It is an acidic organic salt of an amine and behaves as an acid in aqueous solutions, resulting in a pH below 7.0.<sup>[1][2]</sup> Key quantitative properties are summarized in the table below.

Property	Value	Source
CAS Number	57166-92-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Molecular Formula	CH <sub>8</sub> Cl <sub>2</sub> N <sub>2</sub> (or CH <sub>6</sub> N <sub>2</sub> ·2HCl)	<a href="#">[1]</a> <a href="#">[7]</a>
Molecular Weight	118.99 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Appearance	White to Off-White Solid	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	>300°C (Decomposes)	<a href="#">[1]</a>
Decomposition	Begins at ~275°F (135°C), fully decomposes at ~464°F (240°C)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Solubility	Water: ≥ 100 mg/mL at 21.5°C	<a href="#">[2]</a> <a href="#">[5]</a>
Methanol: Slightly soluble (with sonication)	<a href="#">[1]</a>	
Storage Temperature	2-8°C	<a href="#">[1]</a> <a href="#">[4]</a>

## Stability and Reactivity

The primary advantage of the dihydrochloride salt is its stability compared to the highly transient nature of the free methanediamine.[\[5\]](#) It is generally not considered an oxidizing or reducing agent.[\[1\]](#)[\[2\]](#) However, its amine groups allow it to participate in various organic reactions, including nucleophilic substitutions and condensations.[\[8\]](#) In aqueous solutions, it neutralizes bases, a reaction that generates some heat.[\[1\]](#)[\[2\]](#)

## Synthesis and Experimental Protocols

### Synthesis of Methanediamine Dihydrochloride

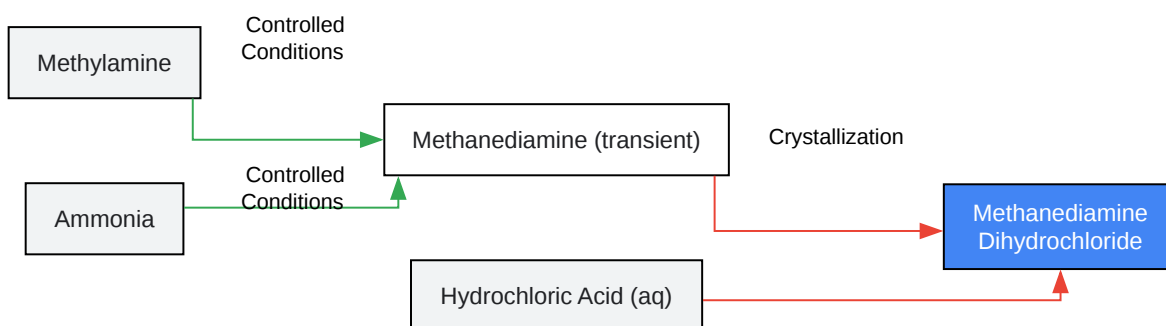
The established method for synthesizing **methanediamine dihydrochloride** involves the reaction of methanediamine with hydrochloric acid.[\[5\]](#)

Experimental Protocol:

- Methanediamine is dissolved in an aqueous solution of hydrochloric acid.

- The reaction mixture is allowed to crystallize.
- The resulting crystals of **methanediamine dihydrochloride** are isolated.

Industrial-scale production may first involve the synthesis of methanediamine by reacting methylamine with ammonia under controlled temperature and concentration parameters, followed by the salt formation step to ensure product stability and purity.[5]



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*Synthesis pathway for **methanediamine dihydrochloride**.*

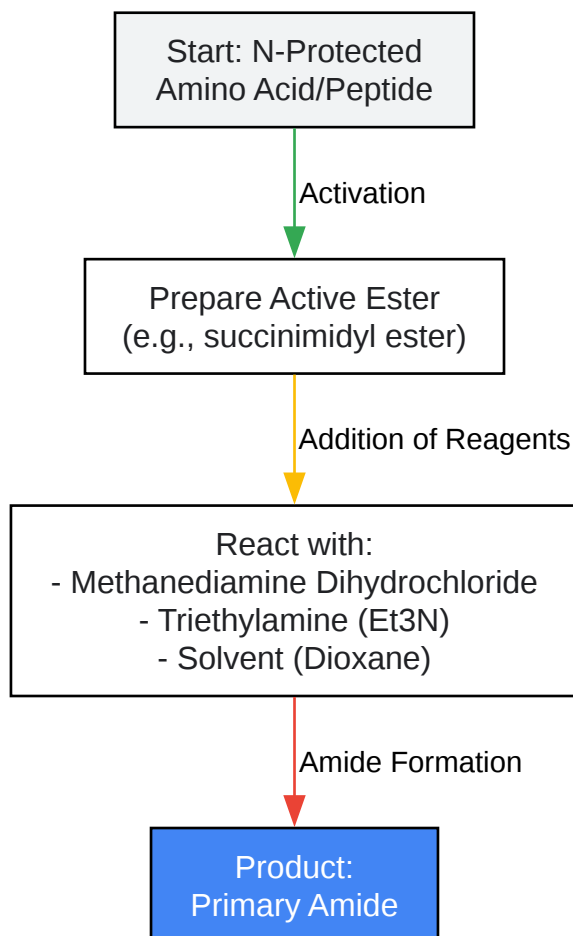
## Application in Primary Amide Synthesis

A significant application of **methanediamine dihydrochloride** is its use as a novel reagent for the synthesis of primary amides from amino acids and peptides.[3] It serves as a slow-releasing source of ammonia.

Experimental Protocol (General):

- An "active ester" of an N-protected amino acid or peptide (e.g., succinimidyl or 4-nitrophenyl ester) is prepared.
- The active ester is treated with diaminomethane dihydrochloride in a suitable solvent such as dioxane.
- A base, typically triethylamine ( $\text{Et}_3\text{N}$ ), is added to the reaction mixture.

- The reaction yields the primary amide of the corresponding amino acid or peptide.



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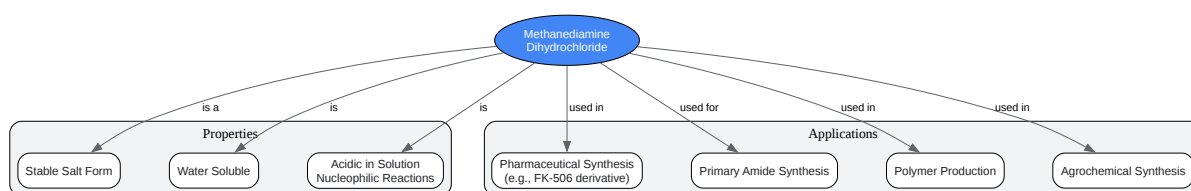
*Workflow for primary amide synthesis using **methanedi-amine dihydrochloride**.*

## Applications in Research and Drug Development

**Methanedi-amine dihydrochloride** is a versatile reagent with several applications in organic synthesis and the pharmaceutical industry.

- Synthesis of Heterocycles:** The core N-C-N moiety of methanedi-amine makes it a valuable precursor in the synthesis of various nitrogen-containing heterocyclic compounds.<sup>[3][5]</sup>
- Pharmaceutical Production:** It is used as a reactant in the synthesis of complex molecules, such as FK-506 3'-Methyl Ether.<sup>[1][8][9]</sup> It is also employed in the production of agrochemicals.<sup>[8]</sup>

- **Peptide Chemistry:** As detailed above, it provides a convenient method for converting active esters of amino acids and peptides into primary amides.
  - **Polymer Synthesis:** It can be used as a reactant in polycondensation reactions to synthesize materials like Poly(methylene biguanides).
  - **Catalytic Hydrogenation:** The compound can serve as a hydrogen source in certain catalytic hydrogenation reactions.
  - **Formulation Component:** In drug formulations, related compounds like ethylenediamine dihydrochloride are used as pH adjusters or stabilizers for active pharmaceutical ingredients.
- [10]



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*Properties and applications of **methanediamine dihydrochloride**.*

## Safety and Handling

**Methanediamine dihydrochloride** is classified as an irritant to the eyes, respiratory system, and skin.[9] Appropriate personal protective equipment (PPE), including eye shields and gloves, should be used when handling the solid compound. It should be stored in a refrigerator under an inert atmosphere.[4] In case of a spill, absorbent paper dampened with water can be used for cleanup, followed by washing the contaminated surfaces with a soap and water solution.[2]

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